Application Note: Precision Solubilization and Handling of FK-330 Dihydrate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*FK-330 dihydrate*
CAS No.:	*682813-92-9*
Cat. No.:	*B12662910*

Get Quote

Abstract & Scientific Rationale

FK-330 is a potent, selective, and orally bioavailable inhibitor of inducible Nitric Oxide Synthase (iNOS). It functions by inhibiting the dimerization of iNOS monomers, a critical step for the enzyme's catalytic activity. In research contexts—specifically ischemia-reperfusion injury and oncology—FK-330 is utilized to modulate nitric oxide (NO) levels.[1][2]

The Critical Challenge: FK-330 is commercially supplied as a dihydrate ($C_{29}H_{28}ClF_3N_6O_4$[1][2][3] · $2H_2O$).[1][2][3] Researchers often fail to account for the water of hydration in molecular weight calculations, leading to under-dosing by approximately 5.8%. Furthermore, the compound exhibits high lipophilicity (XLogP3 ~3.8), meaning direct dissolution in aqueous media (water, PBS, cell culture media) will result in immediate precipitation, erratic bioavailability, and failed experiments.

This guide provides a validated "DMSO-Stock / Aqueous-Step-Down" protocol to ensure stable, reproducible delivery of FK-330 to biological systems.

Chemical Profile & Properties

© 2026 BenchChem. All rights reserved.

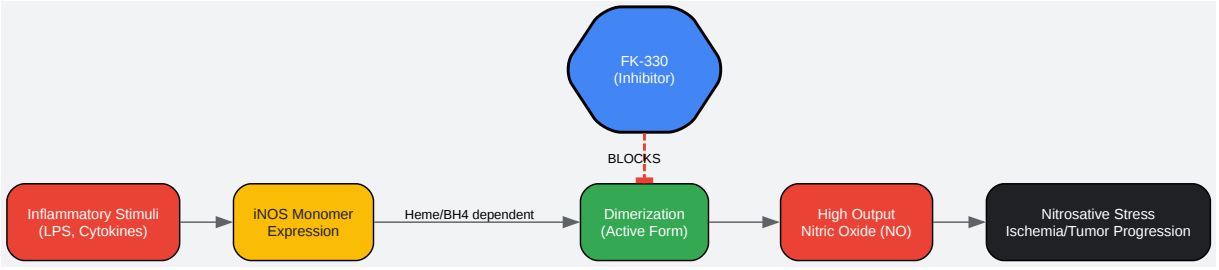
Table 1: Physicochemical Specifications

Parameter	Specification	Notes
Compound Name	FK-330 Dihydrate	Do not confuse with anhydrous form.[1][2]
CAS Number	682813-92-9	Specific to the dihydrate form.[1][2][3][4]
Target	iNOS (inducible Nitric Oxide Synthase)	Inhibits dimerization.[1][2]
Molecular Formula	$C_{29}H_{32}ClF_3N_6O_6$	Includes $2H_2O$ molecules.[1][2]
Molecular Weight	653.06 g/mol	CRITICAL: Use this value for Molarity.[1][2]
Solubility (DMSO)	≥ 20 mg/mL (30 mM)	Excellent solubility.[1][2]
Solubility (Water)	< 0.1 mg/mL	Insoluble.[1][2] Requires organic co-solvent.
Appearance	White to Off-White Powder	Hygroscopic; store with desiccant.[1][2]

Biological Mechanism of Action

FK-330 targets the inflammatory cascade by preventing the formation of active iNOS dimers. Unlike constitutive NOS isoforms (eNOS, nNOS), iNOS produces massive quantities of NO, leading to nitrosative stress and tissue damage (e.g., in liver ischemia).

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Mechanism of Action. FK-330 specifically intercepts the dimerization of iNOS monomers, preventing the formation of the catalytically active enzyme complex.[1]

Protocol A: Preparation of Master Stock Solution (DMSO)

Objective: Create a stable, high-concentration stock solution (10 mM) free of micro-precipitates.
Safety: FK-330 is bioactive.[1] Wear nitrile gloves, lab coat, and safety glasses. Handle DMSO in a fume hood.

Reagents & Equipment[1][2][5]

- **FK-330 Dihydrate** powder.[1]
- DMSO (Dimethyl Sulfoxide), Anhydrous, ≥99.9% (Cell Culture Grade).[2]
- Vortex mixer.
- Amber glass vials (borosilicate) with Teflon-lined caps.[1][2]

Step-by-Step Methodology

- Calculate Mass for 10 mM Stock:
  - Formula: Mass (mg) = [Concentration (mM) × Volume (mL) × MW (g/mol)] / 1000[1][2]

© 2026 BenchChem. All rights reserved.

- Example: To prepare 1 mL of 10 mM stock:

  [1][2]

- Note: If you weigh exactly 5.0 mg, adjust the volume of DMSO:

  [1][2]

- Solubilization:
  - Add the calculated volume of anhydrous DMSO to the vial containing the powder.
  - Vortex vigorously for 30–60 seconds.
  - Visual Check: Hold the vial against a light source. The solution must be perfectly clear. If particulates remain, sonicate in a water bath for 2 minutes at room temperature.
- Aliquoting & Storage:
  - Do not store the bulk stock at 4°C, as DMSO freezes (~18°C) and repeated freeze-thaw cycles degrade the compound.[1]
  - Aliquot into small volumes (e.g., 50 µL) in amber microtubes.
  - Store at -20°C or -80°C. Stable for 6 months.

Protocol B: Aqueous Dilution for Cell Culture (The "Step-Down" Method)

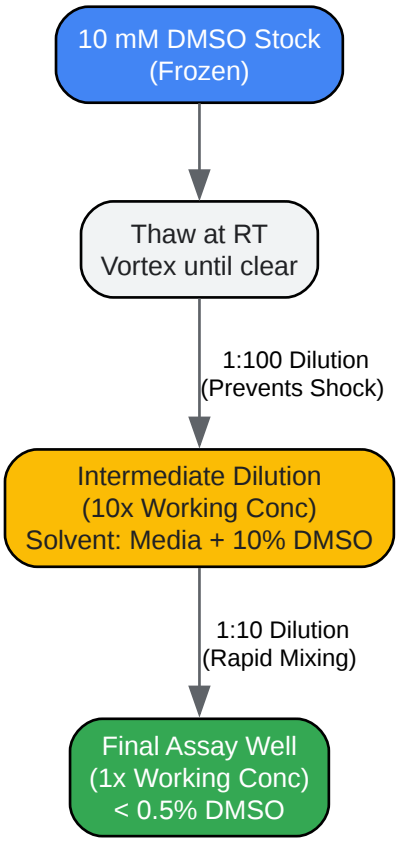
Objective: Dilute the hydrophobic DMSO stock into aqueous media without causing "crashing out" (precipitation).[1][2] Target Concentration: 1 µM – 10 µM (Typical IC50 range).[1][2]

The "Danger Zone"

Injecting 100% DMSO stock directly into a static volume of cold media often causes local high concentrations, leading to immediate precipitation of FK-330. Once precipitated, it will not re-dissolve.

© 2026 BenchChem. All rights reserved.

Workflow Diagram



Click to download full resolution via product page

Figure 2: Step-Down Dilution Workflow. Using an intermediate dilution step minimizes precipitation risk by gradually changing the solvent polarity.

Step-by-Step Methodology

- Preparation:
  - Warm the culture media to 37°C.
  - Thaw the FK-330 DMSO aliquot at room temperature.[1] Vortex to ensure homogeneity.
- Intermediate Dilution (100x or 10x concentrate):
  - Prepare a tube with culture media.

© 2026 BenchChem. All rights reserved.

- Crucial Technique: While vortexing the media gently, slowly pipette the DMSO stock into the center of the liquid vortex.
- Example: To make a 100 µM intermediate from 10 mM stock: Add 10 µL Stock to 990 µL Media.
- Result: This solution contains 1% DMSO. FK-330 is usually stable here for short periods (30 mins).[1][2]

- Final Application:
  - Add the intermediate solution to your cell culture wells to reach the final concentration (e.g., dilute 1:10 to get 10 µM).[2]
  - Final DMSO Concentration: Ensure the final DMSO content is <0.5% (v/v) to avoid solvent toxicity masking the drug effect.[2]

Troubleshooting & FAQ

Issue	Probable Cause	Solution
Precipitate in Stock	Moisture absorption (hygroscopic dihydrate).[1][2]	Re-filter stock (0.2 µm PTFE) or prepare fresh using anhydrous DMSO.[1][2]
Precipitate in Media	"Shock" dilution (rapid polarity change).[1][2]	Use the "Intermediate Dilution" method (Protocol B).[1][2] Do not squirt DMSO directly onto cells.
Inconsistent IC50	Incorrect MW used (Anhydrous vs Dihydrate).	Recalculate using MW 653.06.[2][3] The error is ~5.8% if ignored.
Crystals at -20°C	DMSO freezing.	This is normal. Thaw completely and vortex before every use.

References

© 2026 BenchChem. All rights reserved.

- PharmaCompass.FK-330 Chemical Structure and Properties.[1] (Accessed 2026).[1][2][5] [Link][1][2]
- Tsuchihashi, S., et al. (2006).[4] "FK330, a novel inducible nitric oxide synthase inhibitor, prevents ischemia and reperfusion injury in rat liver transplantation."[4] American Journal of Transplantation, 6(9), 2013-2022.[1][4] [Link]
- Gaylord Chemical.Dimethyl Sulfoxide (DMSO) Solubility Data and Handling. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Fk-330 | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 2. Vanadium(III) sulfate - Wikipedia [en.wikipedia.org]
- 3. medkoo.com [medkoo.com]
- 4. FK-330 dihydrate - Immunomart [immunomart.com]
- 5. pubs.acs.org [pubs.acs.org]

- To cite this document: BenchChem. [Application Note: Precision Solubilization and Handling of FK-330 Dihydrate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12662910/docs#application-note-precision-solubilization-and-handling-of-fk-330-dihydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.